

Personal protective equipment for handling IDO-IN-2

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: IDO-IN-2

Cat. No.: B608059

[Get Quote](#)

Essential Safety and Handling Guide for IDO-IN-2

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **IDO-IN-2**. The following procedures are designed to ensure the safe handling, storage, and disposal of this potent indoleamine 2,3-dioxygenase 1 (IDO1) inhibitor.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **IDO-IN-2** is provided below for quick reference.

Property	Value
CAS Number	1668565-74-9
Molecular Formula	C ₂₉ H ₃₅ N ₇ O
Molecular Weight	497.6 g/mol
Appearance	Solid
Purity	≥98%
UV/Vis. (max)	257 nm
Solubility	DMF: ~10 mg/mL DMSO: ~10 mg/mL Ethanol: ~2 mg/mL
Storage Temperature	-20°C
Stability	≥4 years at -20°C

Data sourced from AbMole BioScience and Cayman Chemical product information.[\[1\]](#)[\[2\]](#)

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **IDO-IN-2** to prevent inhalation, ingestion, and contact with skin and eyes.[\[2\]](#)

Recommended Personal Protective Equipment:

Equipment Type	Specification
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).
Eye/Face Protection	Safety glasses with side shields or goggles. A face shield may be required for splash hazards.
Skin and Body Protection	Laboratory coat.
Respiratory Protection	A suitable respirator should be used if dust or aerosols are generated. [1]

Operational and Handling Plan

Handling:

- Avoid the formation of dust and aerosols.[1]
- Use only in a well-ventilated area, preferably in a chemical fume hood.[1]
- Do not ingest, inhale, or allow contact with eyes, skin, or clothing.[2]
- Wash hands thoroughly after handling.[2]

Storage:

- Store in a tightly sealed container in a cool, well-ventilated area.[1]
- Keep away from direct sunlight and sources of ignition.[1]
- The recommended storage temperature is -20°C.[1]

First Aid Measures:

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, seek medical attention.
Skin Contact	Immediately wash the affected area with plenty of water. Remove contaminated clothing. If irritation persists, seek medical attention.[1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[1]
Ingestion	Wash out the mouth with water if the person is conscious. Do not induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1]

Disposal Plan

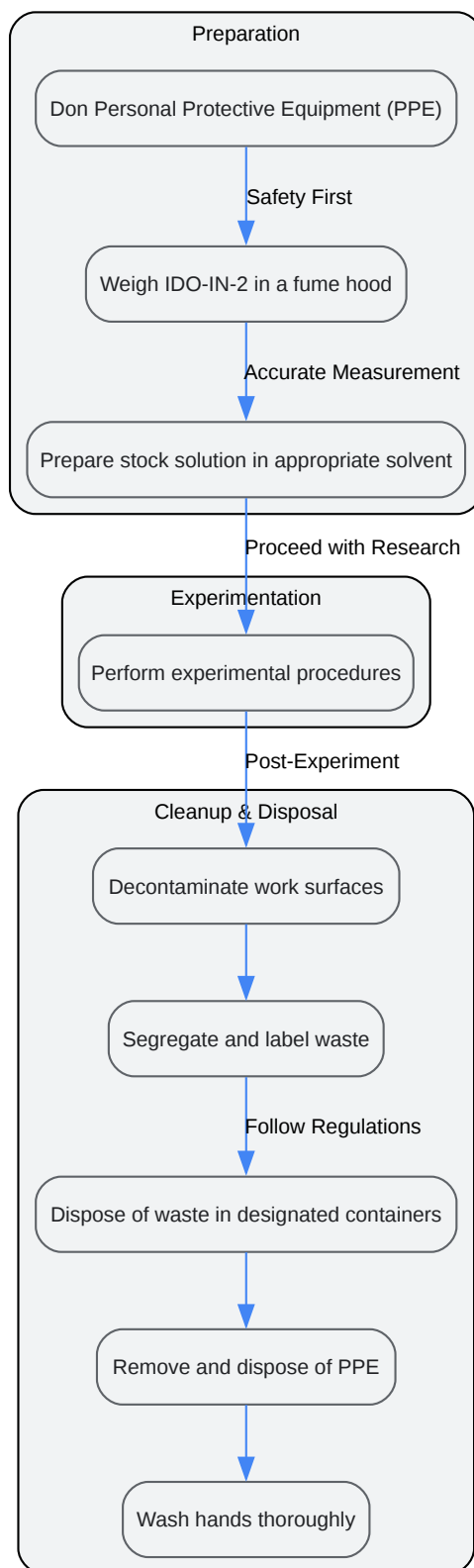
Dispose of **IDO-IN-2** and its containers in accordance with all applicable local, state, and federal regulations. This material should be considered hazardous waste.

Waste Handling:

- Solid Waste: Collect in a designated, labeled, and sealed container for chemical waste.
- Liquid Waste (Solutions): Collect in a designated, labeled, and sealed container for liquid chemical waste. Do not dispose of down the drain.
- Contaminated Materials: Any materials that have come into contact with **IDO-IN-2**, such as gloves, pipette tips, and labware, should be treated as hazardous waste and disposed of accordingly.

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for handling **IDO-IN-2** in a laboratory setting, from preparation to disposal.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. hoelzel-biotech.com [hoelzel-biotech.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling IDO-IN-2]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b608059#personal-protective-equipment-for-handling-ido-in-2]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com